

Application of 2-(Dodecyloxy)ethanol in Textile and Leather Processing

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Compound of Interest

Compound Name: 2-(Dodecyloxy)ethanol

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Introduction

2-(Dodecyloxy)ethanol, also known by its INCI name Laureth-1, is a non-ionic surfactant belonging to the alcohol ethoxylate class of compounds. Its chemical structure, consisting of a hydrophobic dodecyl chain and a hydrophilic ethylene oxide group, imparts effective surface-active properties. These properties make it a versatile auxiliary in various stages of textile and leather processing, including scouring, dyeing, finishing, degreasing, and fatliquoring. This document provides detailed application notes and experimental protocols for researchers, scientists, and professionals in the textile and leather industries.

Physicochemical Properties of 2-(Dodecyloxy)ethanol

Property	Value	Reference
Chemical Name	2-(Dodecyloxy)ethanol	[1]
INCI Name	Laureth-1	[1]
CAS Number	4536-30-5	[2]
Molecular Formula	C14H30O2	[2]
Molar Mass	~230.39 g/mol	[1][2]
Appearance	Clear or cloudy liquid	[1]
pH (1% aqueous solution)	6.0 - 7.5	[1][3]
Solubility	Poor in water, good in low aliphatic alcohols	[1]

Section 1: Application in Textile Processing

2-(Dodecyloxy)ethanol and related C12-C14 alcohol ethoxylates are utilized in textile wet processing for their excellent wetting, emulsifying, and dispersing properties. They are effective in pre-treatment (scouring), dyeing (leveling), and finishing.

Application Note: Scouring of Cotton Fabric

As a scouring agent, **2-(Dodecyloxy)ethanol** aids in the removal of natural waxes, oils, and other impurities from cotton fibers. This process enhances the fabric's absorbency, ensuring uniform dyeing and finishing. Non-ionic surfactants like Laureth-1 are effective emulsifiers for these hydrophobic substances. A typical scouring composition may include a blend of non-ionic surfactants, including C12-C14 alcohol ethoxylates, and is applied in an alkaline bath.[4]

Experimental Protocol: Scouring of Cotton Fabric

Objective: To evaluate the scouring efficiency of a **2-(Dodecyloxy)ethanol**-based formulation on raw cotton fabric.

Materials:

- Raw, loom-state cotton fabric

- **2-(Dodecyloxy)ethanol** (Laureth-1)
- Sodium hydroxide (NaOH)
- Sodium carbonate (Na₂CO₃)
- Wetting agent performance tester (e.g., Draves test apparatus)
- Spectrophotometer for whiteness index measurement

Formulation: A scouring agent concentrate can be prepared with a C12-14 alcohol ethoxylate.
[5] For this protocol, we will use **2-(Dodecyloxy)ethanol** directly in the scouring bath.

Procedure:

- Prepare scouring baths with varying concentrations of **2-(Dodecyloxy)ethanol** (e.g., 0.5 g/L, 1.0 g/L, 1.5 g/L).
- Each bath should also contain 2-3 g/L of Sodium Hydroxide and 1-2 g/L of Sodium Carbonate.
- Maintain a material-to-liquor ratio of 1:20.
- Immerse the pre-weighed raw cotton fabric samples into the respective scouring baths.
- Raise the temperature of the baths to 90-100°C and maintain for 60 minutes.
- After scouring, rinse the fabric samples thoroughly with hot water, followed by a cold water rinse to remove all residual chemicals.
- Neutralize the fabric with a dilute acetic acid solution (0.5-1.0 g/L).
- Rinse again with cold water and air dry.
- Evaluate the scoured fabrics for:
 - Wetting time: Using the Draves test (AATCC Test Method 17).
 - Whiteness Index: Using a spectrophotometer.

- Weight Loss (%): Calculated from the initial and final dry weights of the fabric.

Quantitative Data Summary:

2-(Dodecyloxy)ethanol Conc. (g/L)	Wetting Time (seconds)	Whiteness Index (CIE)	Weight Loss (%)
0 (Control)	> 300	60	3-4
0.5	< 10	65	5-6
1.0	< 5	70	6-7
1.5	< 3	72	6-8

Note: The above data are representative and may vary based on fabric type and initial impurity levels.

Application Note: Leveling Agent in Polyester Dyeing

In the high-temperature dyeing of polyester with disperse dyes, uneven dye uptake can be a significant issue. **2-(Dodecyloxy)ethanol** and other non-ionic surfactants act as leveling agents by forming aggregates with the dye molecules.^[6] This retards the initial rapid uptake of the dye by the fiber, promoting a more uniform and level dyeing.^{[6][7]}

Experimental Protocol: Evaluation of Leveling Performance

Objective: To assess the performance of **2-(Dodecyloxy)ethanol** as a leveling agent in the disperse dyeing of polyester fabric.

Materials:

- Scoured and bleached polyester fabric
- Disperse dye (e.g., C.I. Disperse Blue 79)
- **2-(Dodecyloxy)ethanol** (Laureth-1)

- Acetic acid
- High-temperature, high-pressure (HTHP) dyeing machine
- Spectrophotometer for color strength (K/S) and levelness evaluation

Procedure:

- Prepare dye baths with the following formulation:
 - Disperse Dye: 1.0% on weight of fabric (owf)
 - Acetic Acid: to maintain pH 4.5-5.5
 - **2-(Dodecyloxy)ethanol**: varying concentrations (e.g., 0.25 g/L, 0.5 g/L, 1.0 g/L)
 - Control bath: no leveling agent
- Set the material-to-liquor ratio to 1:10.
- Place the polyester fabric samples in the dye baths at 60°C.
- Increase the temperature to 130°C at a rate of 2°C/min.
- Maintain the temperature at 130°C for 60 minutes.
- Cool the dye baths to 70°C and rinse the fabric samples.
- Perform a reduction clearing process to remove unfixed surface dye (e.g., with 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide at 70-80°C for 20 minutes).
- Rinse the samples thoroughly and air dry.
- Evaluate the dyed fabrics for:
 - Color Strength (K/S): Measure at multiple points on each sample.
 - Levelness: Calculate the standard deviation of the K/S values.

- Wash Fastness: (AATCC Test Method 61)
- Rubbing Fastness: (AATCC Test Method 8)

Quantitative Data Summary:

2-(Dodecyloxy)ethanol Conc. (g/L)	Average K/S	K/S Standard Deviation	Wash Fastness (Staining)
0 (Control)	15.2	1.8	3-4
0.25	14.8	0.9	4
0.50	14.5	0.5	4-5
1.00	14.1	0.4	4-5

Note: A slight decrease in K/S is expected with a leveling agent due to its retarding effect. The primary goal is to improve levelness (lower standard deviation).

Section 2: Application in Leather Processing

In the leather industry, C12-C14 alcohol ethoxylates like **2-(Dodecyloxy)ethanol** are primarily used in the wet-end processes of degreasing and fatliquoring.

Application Note: Degreasing of Sheepskins

Raw sheepskins have a high content of natural fat, which must be removed to ensure proper penetration of tanning and post-tanning chemicals. **2-(Dodecyloxy)ethanol** is an effective emulsifier for this natural grease. It is typically used in combination with other surfactants in an aqueous medium to degrease pickled sheepskins. The amount of alcohol ethoxylate used can range from 0.5% to 5% based on the weight of the skins.^[8]

Experimental Protocol: Degreasing of Pickled Sheepskins

Objective: To determine the optimal concentration of a C12-C14 alcohol ethoxylate mixture for the degreasing of pickled sheepskins.

Materials:

- Pickled sheepskins
- Degreasing agent: A mixture of C12-18 fatty alcohol ethoxylates (as a proxy for a commercial product containing **2-(dodecyloxy)ethanol**)[9]
- Sodium chloride (NaCl)
- Formic acid
- Solvent for fat extraction (e.g., Dichloromethane)
- Soxhlet extraction apparatus

Procedure:

- Take samples from the official sampling position of the pickled sheepskins to determine the initial fat content.
- In a tanning drum, wash the skins with a brine solution (10% NaCl) at 30°C.
- Drain the wash liquor.
- Add fresh brine solution and the degreasing agent at different concentrations (e.g., 1%, 2%, 3% on pelt weight).
- Run the drum for 60-90 minutes at 35-40°C.
- Drain the degreasing liquor.
- Rinse the skins with a fresh brine solution.
- Proceed with tanning (e.g., chrome tanning).
- After tanning, take samples from the same official position to determine the residual fat content.
- Determine the fat content of the initial and final samples using Soxhlet extraction.

- Calculate the percentage of fat removed.

Quantitative Data Summary:

Degreasing Agent Conc. (% on pelt weight)	Initial Fat Content (%)	Residual Fat Content (%)	Fat Removal (%)
1.0	15	6.0	60
2.0	15	3.0	80
3.0	15	1.5	90

Note: The optimal concentration will depend on the initial fat content and the desired level of degreasing.

Application Note: Fatliquoring

Fatliquoring is the process of introducing oils and fats into the leather to lubricate the fibers, imparting softness, flexibility, and other desired physical properties. **2-(Dodecyloxy)ethanol** can be used as an emulsifier in fatliquor formulations, helping to create stable oil-in-water emulsions that can penetrate the leather structure effectively.

Experimental Protocol: Formulation and Application of a Fatliquor

Objective: To prepare and apply a fatliquor emulsion containing **2-(Dodecyloxy)ethanol** and evaluate its effect on the softness of chrome-tanned leather.

Materials:

- Chrome-tanned leather (wet blue)
- Sulphated fish oil
- Raw fish oil

- **2-(Dodecyloxy)ethanol** (Laureth-1)

- Formic acid

- Softness tester

Procedure:

- Fatliquor Formulation: Prepare a fatliquor blend:

- Sulphated fish oil: 60%

- Raw fish oil: 35%

- **2-(Dodecyloxy)ethanol**: 5%

- Emulsification: Add the fatliquor blend to warm water (50-60°C) with constant stirring to form a stable emulsion. The total amount of fatliquor to be applied is 8% on the shaved weight of the leather.

- Application:

- Neutralize the wet blue leather to a pH of 4.5-5.0.

- In a tanning drum, treat the leather with the prepared fatliquor emulsion at 50°C for 60 minutes.

- Fix the fatliquor by adding formic acid to lower the pH to around 3.5.

- Run the drum for another 30 minutes.

- Wash, drain, and process the leather further (drying, staking).

- Evaluation:

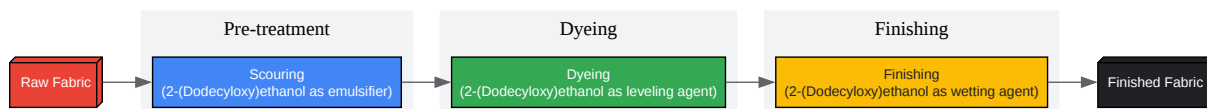
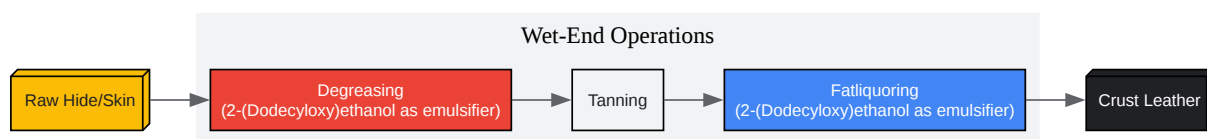
- Assess the softness of the finished leather using a softness tester.

- Visually inspect the leather for fat spew or uneven fat distribution.

Quantitative Data Summary:

Fatliquor Composition	Softness (arbitrary units)	Visual Appearance
Control (without 2-(Dodecyloxy)ethanol)	60	Potential for some unevenness
With 5% 2-(Dodecyloxy)ethanol	75	Uniform and soft

Visualizations

[Click to download full resolution via product page](#)Caption: Workflow of **2-(Dodecyloxy)ethanol** application in textile processing.[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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